

4-Cyano-2,6-difluorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-Cyano-2,6-difluorobenzoic acid

Cat. No.: B574566

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An In-depth Technical Guide on 4-Cyano-2,6-difluorobenzoic Acid

This technical guide provides essential information regarding the chemical properties of **4-Cyano-2,6-difluorobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

Compound Overview

4-Cyano-2,6-difluorobenzoic acid is an aromatic carboxylic acid. Its structure is characterized by a benzoic acid core with two fluorine atoms at the 2 and 6 positions and a cyano group (-CN) at the 4 position of the benzene ring.^[1] This specific arrangement of functional groups, including the acidic carboxylic acid moiety, the electron-withdrawing fluorine atoms, and the reactive cyano group, makes it a valuable intermediate in organic synthesis.^[1] It is particularly utilized in the creation of more complex molecules for pharmaceuticals and agrochemicals.^[1]

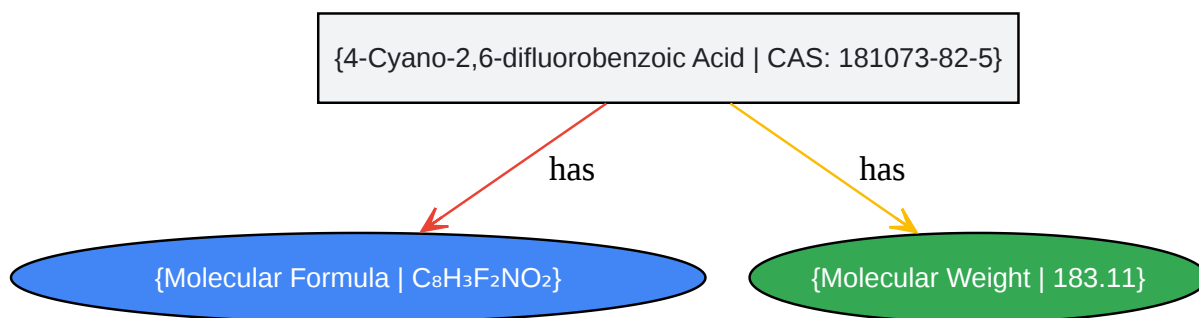
Chemical Properties

The fundamental molecular properties of **4-Cyano-2,6-difluorobenzoic acid** are summarized in the table below. These data are critical for stoichiometric calculations in synthesis, as well as for analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₃ F ₂ NO ₂ [1][2][3]
Molecular Weight	183.11 g/mol [2][3]
CAS Number	181073-82-5

Structural and Relational Information

To illustrate the relationship between the compound's name and its core chemical identifiers, the following diagram is provided.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. CAS 181073-82-5: 4-cyano-2,6-difluorobenzoic acid [cymitquimica.com]
- 2. CAS # 181073-82-5, 4-Cyano-2,6-difluorobenzoic acid - chemBlink [chemblink.com]
- 3. chemscene.com [chemscene.com]

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